

An In-depth Technical Guide to the Chemical Properties of Oil Orange SS

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Compound of Interest

Compound Name: Oil Orange ss

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Oil Orange SS**, also known as Solvent Orange 2 or 1-(o-tolylazo)-2-naphthol. The information is curated for researchers, scientists, and professionals in drug development who require a thorough understanding of this azo dye.

Core Chemical Identity and Physical Properties

Oil Orange SS is a synthetic monoazo dye characterized by its vibrant orange-red hue. It belongs to the family of solvent dyes, indicating its solubility in organic solvents rather than water.^[1] Its chemical structure consists of a tolyl group linked to a naphthol moiety through an azo bridge (-N=N-).

General and Physical Properties of Oil Orange SS

Property	Value	References
Chemical Name	1-[(2-methylphenyl)diazenyl]naphthalen-2-ol	[2]
Synonyms	Solvent Orange 2, C.I. 12100, Orange OT	[1][2]
CAS Number	2646-17-5	[1]
Chemical Formula	C ₁₇ H ₁₄ N ₂ O	[1]
Molecular Weight	262.31 g/mol	[1][3]
Appearance	Orange to red powder or red needles.	[1][2]
Melting Point	124-132 °C	[1][3]
Boiling Point	Data not available	[4]
Density	Data not available	[4]
Vapor Pressure	Data not available	[4]

Solubility Profile

Oil Orange SS is sparingly soluble in water but exhibits good solubility in various organic solvents. This property is characteristic of solvent dyes and is crucial for its application in non-aqueous systems.[5]

Solubility Data for Oil Orange SS

Solvent	Solubility	References
Water	< 1 mg/mL at 20 °C	[4]
Ethanol	Soluble	[6]
Acetone	Soluble	[6]
Benzene	Soluble	[6]
Chloroform	Soluble	
Toluene	Soluble	

Spectroscopic Properties

The color of **Oil Orange SS** arises from its extended system of conjugated double bonds, which allows it to absorb light in the visible region of the electromagnetic spectrum.

UV-Visible Spectroscopic Data

Parameter	Value	Reference
λ_{max} (in Methanol)	487-491 nm	[7]

Experimental Protocols

The following sections detail the methodologies for key experiments related to the chemical characterization of **Oil Orange SS**.

Synthesis of Oil Orange SS

Oil Orange SS is synthesized via a diazotization reaction followed by an azo coupling. The general procedure involves the diazotization of o-toluidine, which is then coupled with 2-naphthol.[8][9]

Materials:

- o-Toluidine

- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl)
- 2-Naphthol
- Sodium hydroxide (NaOH)
- Ice

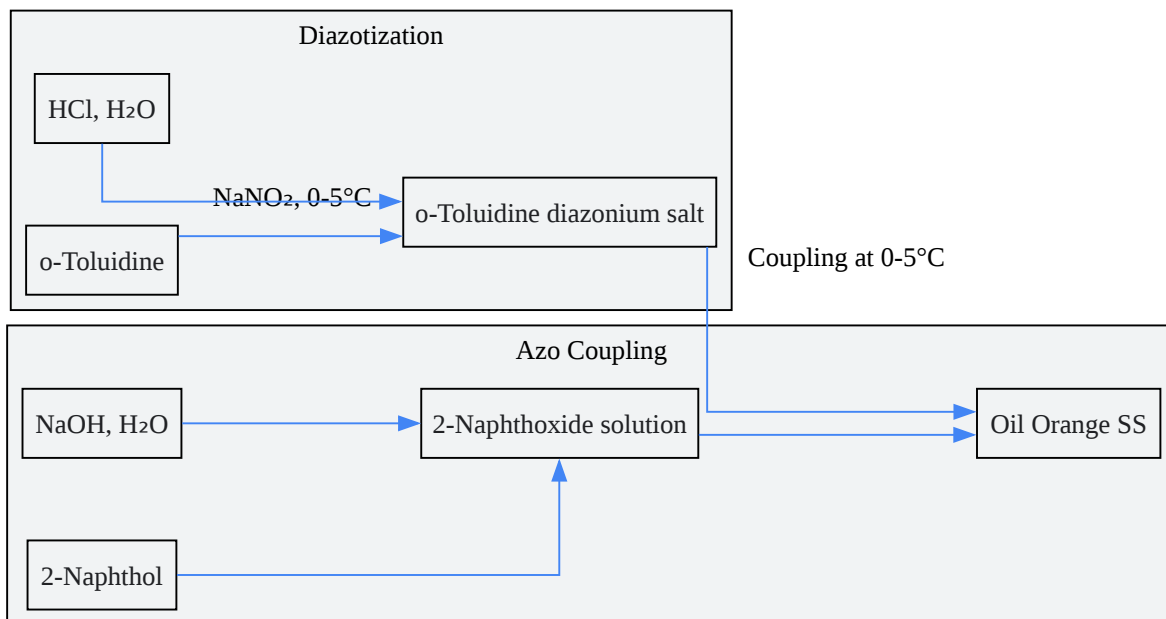
Procedure:

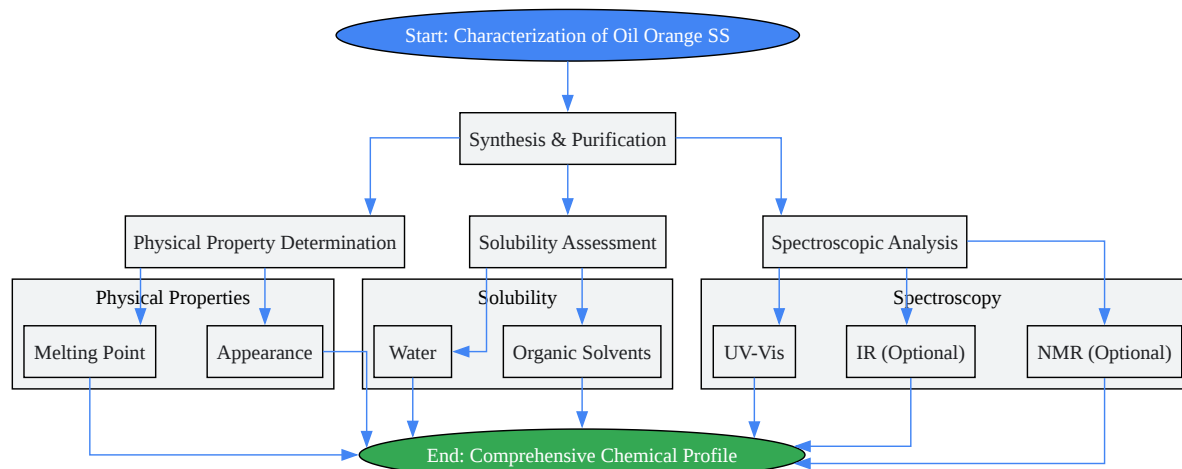
- Diazotization of o-Toluidine:

1. Dissolve o-toluidine in a solution of hydrochloric acid and water.
2. Cool the solution to 0-5 °C in an ice bath.
3. Slowly add a cold aqueous solution of sodium nitrite to the o-toluidine solution while maintaining the temperature between 0-5 °C. Stir continuously. The resulting solution contains the diazonium salt of o-toluidine.

- Azo Coupling:

1. Dissolve 2-naphthol in an aqueous solution of sodium hydroxide.
2. Cool this solution to 0-5 °C in an ice bath.
3. Slowly add the cold diazonium salt solution to the 2-naphthol solution with vigorous stirring, while maintaining the temperature below 5 °C.
4. A colored precipitate of **Oil Orange SS** will form.
5. Filter the precipitate, wash it with cold water, and dry it. Recrystallization from a suitable solvent like ethanol can be performed for purification.





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